

Physicochemical properties of Liarozole for research

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Compound of Interest

Compound Name: *Liarozole*
CAS No.: *171849-18-6*
Cat. No.: *B15543429*

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An In-depth Technical Guide on the Physicochemical Properties of **Liarozole**

For researchers, scientists, and drug development professionals, a thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. This guide provides a comprehensive overview of the core physicochemical properties of **Liarozole**, an imidazole-based inhibitor of retinoic acid metabolism.

Chemical and Physical Properties

Liarozole is an orally active retinoic acid metabolism-blocking agent (RAMBA).[1] Its primary mechanism involves the inhibition of cytochrome P450 (CYP) enzymes, leading to a modulation of endogenous retinoic acid levels.[2]

Property	Value	Source
Chemical Formula	C ₁₇ H ₁₃ ClN ₄	[3][4][5]
Molecular Weight	308.77 g/mol	
CAS Number	115575-11-6	
Appearance	Off-white to light yellow solid	

Solubility

The solubility of **Liarozole** is highly dependent on the solvent and its salt form.

Solvent	Solubility	Source
DMSO	55 mg/mL to >250 mg/mL	
Water	Soluble (as dihydrochloride salt)	

For in vitro experiments, it is common to prepare a concentrated stock solution in DMSO (e.g., 10 mM). When diluting into aqueous cell culture media, it is recommended to perform a serial dilution and pre-warm both the stock solution and the media to 37°C to prevent precipitation.

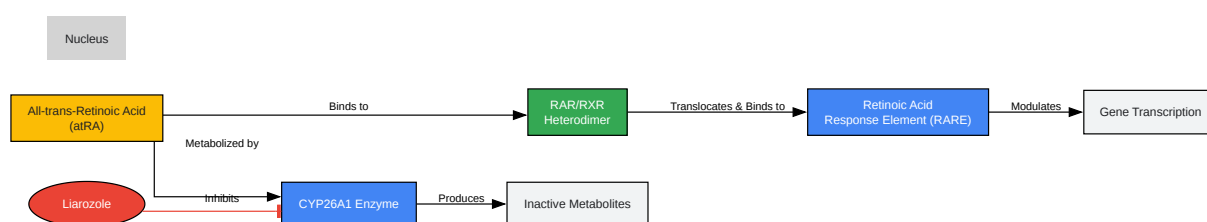
Melting Point and pKa

Property	Value	Source
Melting Point	108.2 °C	
	241.62 °C	
pKa	Not readily available in cited literature.	

Note: The discrepancy in melting point values may be due to different salt forms or experimental conditions.

Mechanism of Action: Signaling Pathway

Liarozole's primary pharmacodynamic effect is the inhibition of the metabolic clearance of all-trans-retinoic acid (atRA). As a potent inhibitor of CYP26A1, **Liarozole** blocks the 4-hydroxylation of atRA, a key catabolic step. This leads to an increase in the endogenous concentrations of atRA, amplifying retinoid signaling pathways. This "retinoid-sparing" effect is central to its therapeutic potential. **Liarozole** has also been shown to inhibit other CYP isoforms, including CYP3A4 and CYP2C8.



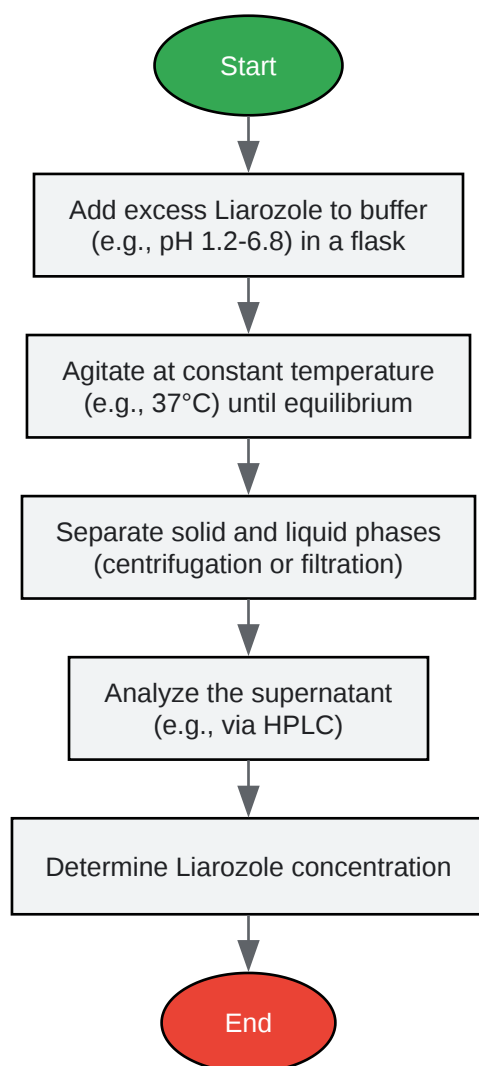
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Liarozole inhibits CYP26A1, increasing atRA levels and retinoid signaling.

Experimental Protocols

Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely used and reliable technique for determining the thermodynamic solubility of a compound.



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Workflow for the shake-flask solubility determination method.

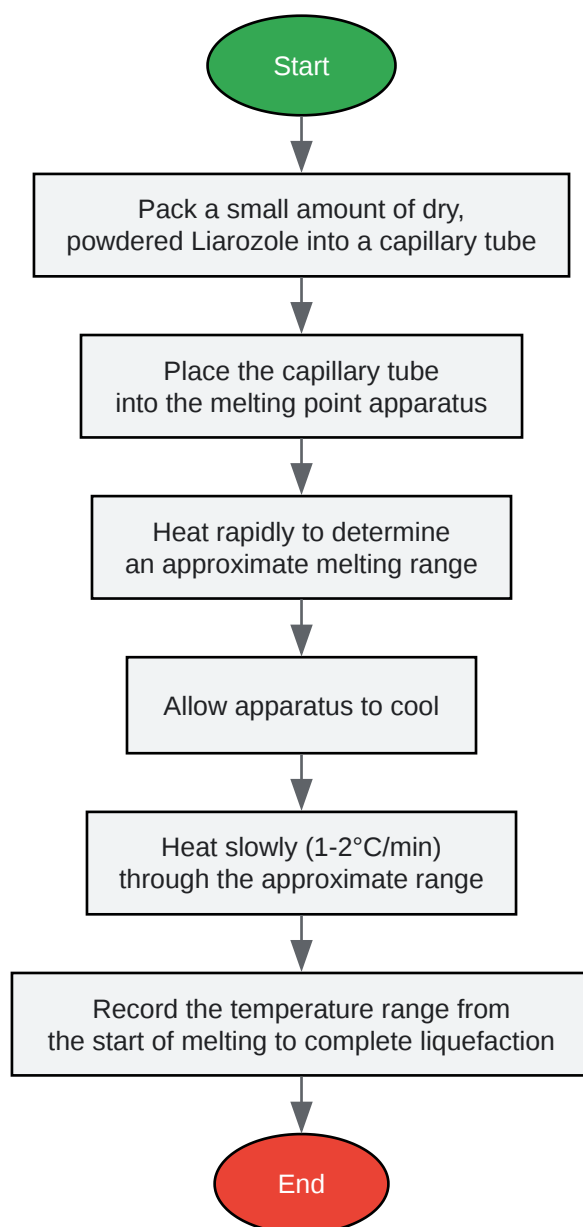
Methodology:

- Preparation: Add an excess amount of solid **Liarozole** to a flask containing a buffer solution of a specific pH (e.g., within the physiological range of 1.2-6.8). It's crucial to add enough compound to ensure a saturated solution remains in equilibrium with the undissolved solid.
- Equilibration: Seal the flask and agitate it in a constant temperature bath (e.g., 37 ± 1 °C) for a sufficient period to reach equilibrium. Preliminary tests are often conducted to determine the necessary agitation time.

- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved through centrifugation or filtration.
- **Analysis:** Accurately measure the concentration of **Liarozole** in the clear supernatant. A validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), is recommended to distinguish the active ingredient from any potential degradation products.
- **Data Recording:** The determined concentration represents the equilibrium solubility of **Liarozole** at that specific pH and temperature.

Melting Point Determination (Capillary Method)

This method is a standard procedure for determining the melting point of a crystalline solid.



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Workflow for capillary melting point determination.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Liarozole** is packed into a thin-walled capillary tube to a height of about 3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube).

- **Approximate Determination:** A rapid heating of the sample is performed to quickly determine an approximate melting range. This saves time in the subsequent, more precise measurement.
- **Accurate Determination:** The apparatus is allowed to cool. A fresh sample is then heated slowly, with the temperature increasing at a rate of no more than 2°C per minute as it approaches the previously determined approximate melting point.
- **Observation and Recording:** The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a clear liquid are recorded. This provides the melting point range. A pure compound typically has a sharp melting range of 0.5-1.0°C.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a highly accurate and common method for determining the pKa of ionizable compounds.

Methodology:

- **Solution Preparation:** Dissolve a precise amount of **Liarozole** in a suitable solvent. For poorly water-soluble compounds, a co-solvent system (e.g., methanol-water) may be used. The final concentration should be sufficient for accurate measurement (e.g., 1 mM).
- **Titration Setup:** Place the solution in a reaction vessel with a magnetic stirrer and immerse a calibrated pH electrode.
- **Titration:** Gradually add a standardized titrant (e.g., 0.1 M NaOH for an acidic compound or 0.1 M HCl for a basic compound) to the solution.
- **Data Collection:** Record the pH of the solution after each incremental addition of the titrant, allowing the reading to stabilize.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa is determined from the inflection point of the resulting sigmoid curve. Specifically, at the half-equivalence point, the pH is numerically equal to the pKa. To ensure accuracy, multiple titrations should be performed.

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